

An In-depth Technical Guide to Tetracosactide Hexaacetate (CAS: 22633-88-1)

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Compound of Interest

Compound Name: Tetracosactide hexaacetate
CAS No.: 22633-88-1
Cat. No.: B12708421

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetracosactide hexaacetate, a synthetic analogue of the first 24 amino acids of adrenocorticotrophic hormone (ACTH), is a potent agonist of the melanocortin-2 receptor (MC2R). Its primary clinical application is as a diagnostic agent for assessing adrenocortical function. This technical guide provides a comprehensive overview of its chemical properties, mechanism of action, detailed experimental protocols for its in vitro characterization, and a summary of its key quality parameters. The information presented herein is intended to serve as a foundational resource for researchers and professionals engaged in the study and development of this significant polypeptide therapeutic.

Core Chemical and Physical Data

Tetracosactide is a 24-amino acid polypeptide chain. The hexaacetate salt form is commonly used to improve its stability and solubility.

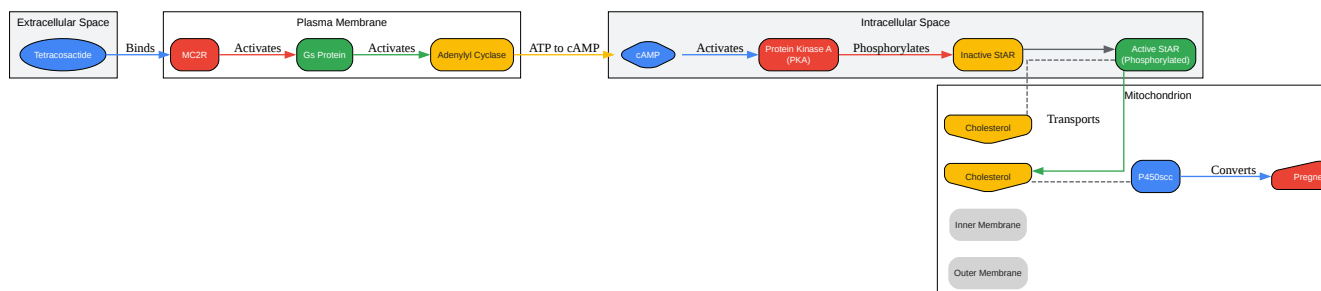
Table 1: Physicochemical Properties of **Tetracosactide Hexaacetate**

Property	Value	Reference
CAS Number	22633-88-1	[1]
Molecular Formula	C ₁₃₆ H ₂₁₀ N ₄₀ O ₃₁ S (Peptide)	[2]
Molecular Weight	2933.5 g/mol (Peptide)	[2]
Appearance	White to off-white lyophilized powder	[3]
Solubility	Soluble in water	[3]

Mechanism of Action: Stimulation of Steroidogenesis

Tetracosactide functions as a selective agonist for the melanocortin-2 receptor (MC2R), a G-protein coupled receptor (GPCR) predominantly expressed on the surface of adrenal cortex cells. The binding of tetracosactide to MC2R initiates a signaling cascade that culminates in the synthesis and secretion of corticosteroids, primarily cortisol.

Upon ligand binding, the MC2R undergoes a conformational change, activating the associated Gs alpha subunit of the heterotrimeric G protein. This stimulates adenylyl cyclase to convert adenosine triphosphate (ATP) to cyclic adenosine monophosphate (cAMP). The subsequent rise in intracellular cAMP activates Protein Kinase A (PKA). PKA then phosphorylates a number of downstream targets, a critical one being the Steroidogenic Acute Regulatory protein.^{[4][5]} Phosphorylation enhances the activity of the StAR protein, which facilitates the rate-limiting step in steroidogenesis: the transport of cholesterol from the outer to the inner mitochondrial membrane.^{[6][7][8]} Once inside the mitochondria, cholesterol is converted to pregnenolone by the enzyme P450scc (cholesterol side-chain cleavage enzyme), initiating the steroid synthesis pathway.^{[9][10]}



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Caption: Tetracosactide-induced steroidogenesis signaling cascade.

Experimental Protocols

In Vitro Bioassay: Cortisol Production in Adrenal Cells

This protocol describes a method to determine the bioactivity of **tetracosactide hexaacetate** by measuring its ability to stimulate cortisol secretion from adrenal cells.

Table 2: Experimental Protocol for In Vitro Steroidogenesis Bioassay

Step	Procedure
1. Cell Culture	Culture murine adrenal Y-1 cells (ATCC CCL-79) or human adrenal NCI-H295R (ATCC CRL-2128) in their respective recommended media. ^{[11][12]} For Y-1 cells F-12K Medium with 15% horse serum and 2.5% fetal bovine serum. ^[11] For NCI-H295R cells, use DMEM:Ham's F12 supplemented with Nu-Serum, insulin, transferrin, selenium, and linoleic acid. ^[13] Maintain cultures at 37°C in a humidified atmosphere of 5% CO ₂ .
2. Cell Plating	Seed cells into 24-well plates at a density that allows them to reach 70-80% confluency within 24 hours.
3. Serum Starvation	Once confluent, replace the growth medium with a serum-free medium and incubate for 12-24 hours to reduce basal steroidogenesis.
4. Treatment	Prepare serial dilutions of Tetracosactide Hexaacetate (e.g., 10 ⁻¹² to 10 ⁻⁶ M) in serum-free medium. Remove the starvation medium and add the tetracosactide dilutions to the wells in triplicate. Include a vehicle control (medium only).
5. Incubation	Incubate the plates at 37°C for a defined period (e.g., 2-4 hours) to allow for cortisol production and secretion into the medium.
6. Supernatant Collection	Carefully collect the cell culture supernatant from each well for cortisol quantification. Centrifuge to remove any cellular debris.
7. Cortisol Quantification	Measure the cortisol concentration in the collected supernatants using a commercially available Cortisol ELISA kit, following the manufacturer's protocol. ^{[14][15][16][17]}
8. Data Analysis	Construct a dose-response curve by plotting the mean cortisol concentration against the logarithm of the tetracosactide concentration. Use non-linear regression analysis to determine the EC ₅₀ value.

```
graph TD
    subgraph "In Vitro Bioassay Workflow"
        A[1. Culture Adrenal Cells (Y-1 or H295R)] --> B[2. Plate Cells in 24-well Plates]
        B --> C[3. Serum Starvation (12-24h)]
        C --> D[4. Treat with Tetracosactide (Serial Dilutions)]
        D --> E[5. Incubate (2-4h)]
        E --> F[6. Collect Supernatant]
        F --> G[7. Quantify Cortisol (ELISA)]
        G --> H[8. Analyze Data (EC50)]
    end
```

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```
A --> B --> C --> D --> E --> F --> G --> H;
```

Caption: Workflow for the in vitro steroidogenesis bioassay.

Receptor Binding Assay

This protocol outlines a competitive radioligand binding assay to determine the binding affinity (K_i) of **tetracosactide hexaacetate** for the MC2R.

Table 3: Experimental Protocol for MC2R Radioligand Binding Assay

Step	Procedure
1. Membrane Preparation	Culture cells engineered to express human MC2R and its accessory protein, MF. Harvest the cells and prepare a crude membrane fraction by homogenization and differential centrifugation. Resuspend the membrane pellet in binding buffer. Determine protein concentration using a standard method (e.g., BCA assay).
2. Assay Setup	In a 96-well plate, add the cell membrane preparation to each well.
3. Competitive Binding	Add increasing concentrations of unlabeled Tetracosactide Hexaacetate to the wells. For total binding, add binding buffer. For non-specific binding, add a saturating concentration of unlabeled ACTH(1-24).
4. Radioligand Addition	Add a fixed, sub-saturating concentration of a suitable radioligand, such as ¹²⁵ I-labeled ACTH, to all wells.
5. Incubation	Incubate the plate for 60-120 minutes at a controlled temperature (e.g., 37°C) to allow the binding to reach equilibrium.
6. Separation	Separate bound from free radioligand by rapid vacuum filtration through a glass filter plate (e.g., GF/C). Wash the filters with ice-cold wash buffer to remove unbound radioligand. ^[18]
7. Radioactivity Counting	Dry the filters and measure the radioactivity retained on each filter using a scintillation counter.
8. Data Analysis	Plot the percentage of specific binding against the logarithm of the tetracosactide concentration. Use non-linear regression to fit a competition binding curve and determine the IC ₅₀ value. Calculate the inhibition constant (K _i) using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K _d is its dissociation constant.

```
graph TD
    A[1. Prepare MC2R-expressing Cell Membranes] --> B[2. Incubate Membranes with 125I-ACTH and unlabeled Tetracosactide]
    B --> C[3. Separate Bound/Free Ligand (Vacuum Filtration)]
    C --> D[4. Measure Radioactivity]
    D --> E[5. Analyze Data (IC50, Ki)]
```

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D[label="4. Measure Radioactivity", fillcolor="#34A853", fontcolor="FFFFFF"];
E[label="5. Analyze Data (IC50, Ki)", fillcolor="#4285F4", fontcolor="FFFFFF"];
```

```
A -> B -> C -> D -> E;
```

Caption: Workflow for the MC2R radioligand binding assay.

Quantitative Data Summary

The following table summarizes key quantitative parameters for tetracosactide, providing a reference for its biological activity.

Table 4: Key Quantitative Parameters of Tetracosactide

Parameter	Typical Value Range	Method
EC ₅₀ (cAMP production)	~38 nM (in HEK293 cells expressing hMC2R/MRAP)	Functional Assay (cAMP accumulation)[19]
IC ₅₀ (Binding)	~3 nM (in HEK293 cells expressing hMC2R/MRAP)	Radioligand Binding Assay[19]
Purity (HPLC)	≥95%	Reversed-Phase High-Performance Liquid Chromatography[20]
Peptide Content	Typically 80-105%	Amino Acid Analysis or Nitrogen Determination

Analytical Methods

High-Performance Liquid Chromatography (HPLC) is the primary method for assessing the purity of **tetracosactide hexaacetate** and for identifying and quantifying impurities. A typical method involves reversed-phase chromatography on a C18 column with gradient elution using a mobile phase consisting of an aqueous buffer (e.g., phosphate buffer or water with an ion-pairing agent like trifluoroacetic acid) and an organic modifier (e.g., acetonitrile).[20] Detection is typically performed by UV absorbance at approximately 210-220 nm.

Conclusion

Tetracosactide hexaacetate is a well-characterized synthetic peptide with a defined mechanism of action centered on the activation of the MC2R and stimulation of steroidogenesis. The experimental protocols and quantitative data presented in this guide provide a robust framework for its in vitro analysis. For researchers and drug development professionals, a thorough understanding of these technical aspects is crucial for the accurate assessment of its bioactivity and for the development of new therapeutic applications. It is imperative to consult relevant pharmacopeial monographs and peer-reviewed literature for the most current and detailed analytical procedures and specifications.

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